

# Application Note: Determination of Di(2-ethylhexyl) Phthalate (DEHP) in Soil

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## Compound of Interest

Compound Name: *Bis(2-ethyloctyl) phthalate*

Cat. No.: *B15175376*

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## Introduction

Di(2-ethylhexyl) phthalate (DEHP) is a widely used plasticizer in various consumer products, leading to its ubiquitous presence in the environment.[1][2] Due to its potential endocrine-disrupting properties and adverse health effects, accurate and reliable quantification of DEHP in environmental matrices such as soil is crucial for risk assessment and regulatory compliance.[1][3] This application note provides a comprehensive overview and detailed protocols for the sample preparation and analysis of DEHP in soil, intended for researchers and scientists in environmental monitoring and toxicology.

## Principle

The analysis of DEHP in soil involves a multi-step process beginning with sample collection and preservation, followed by extraction of the analyte from the soil matrix. The resulting extract is then subjected to a cleanup procedure to remove interfering co-extracted substances. Finally, the purified extract is analyzed using chromatographic techniques for the identification and quantification of DEHP. The most common analytical methods are Gas Chromatography coupled with Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).[4]

## Apparatus and Materials

- Glassware: Beakers, flasks, graduated cylinders, centrifuge tubes (solvent-rinsed)
- Extraction Equipment: Soxhlet extractor, ultrasonic bath, or Accelerated Solvent Extraction (ASE) system
- Concentration Equipment: Rotary evaporator or nitrogen evaporator
- Cleanup Columns: Glass columns for Solid-Phase Extraction (SPE) or Gel Permeation Chromatography (GPC) system
- Analytical Instruments: Gas Chromatograph with a Mass Spectrometer (GC-MS) or a High-Performance Liquid Chromatograph with a UV detector (HPLC-UV)
- Vials: Amber glass vials with PTFE-lined caps
- General Laboratory Equipment: Analytical balance, vortex mixer, centrifuge, heating mantle.

## Reagents and Standards

- Solvents: Acetone, n-hexane, dichloromethane (DCM), acetonitrile (all pesticide residue grade or equivalent)
- Drying Agent: Anhydrous sodium sulfate (heated at 400°C for 4 hours before use)
- Standards: Certified reference standard of DEHP; Surrogate standards (e.g., diphenyl phthalate); Internal standards (e.g., benzyl benzoate)
- SPE Sorbents: Florisil, C18, or silica gel
- GPC Gel: Bio-Beads S-X3 or equivalent

## Sample Collection and Preservation

Proper sample collection and preservation are critical to ensure the integrity of the soil sample and the accuracy of the analytical results.

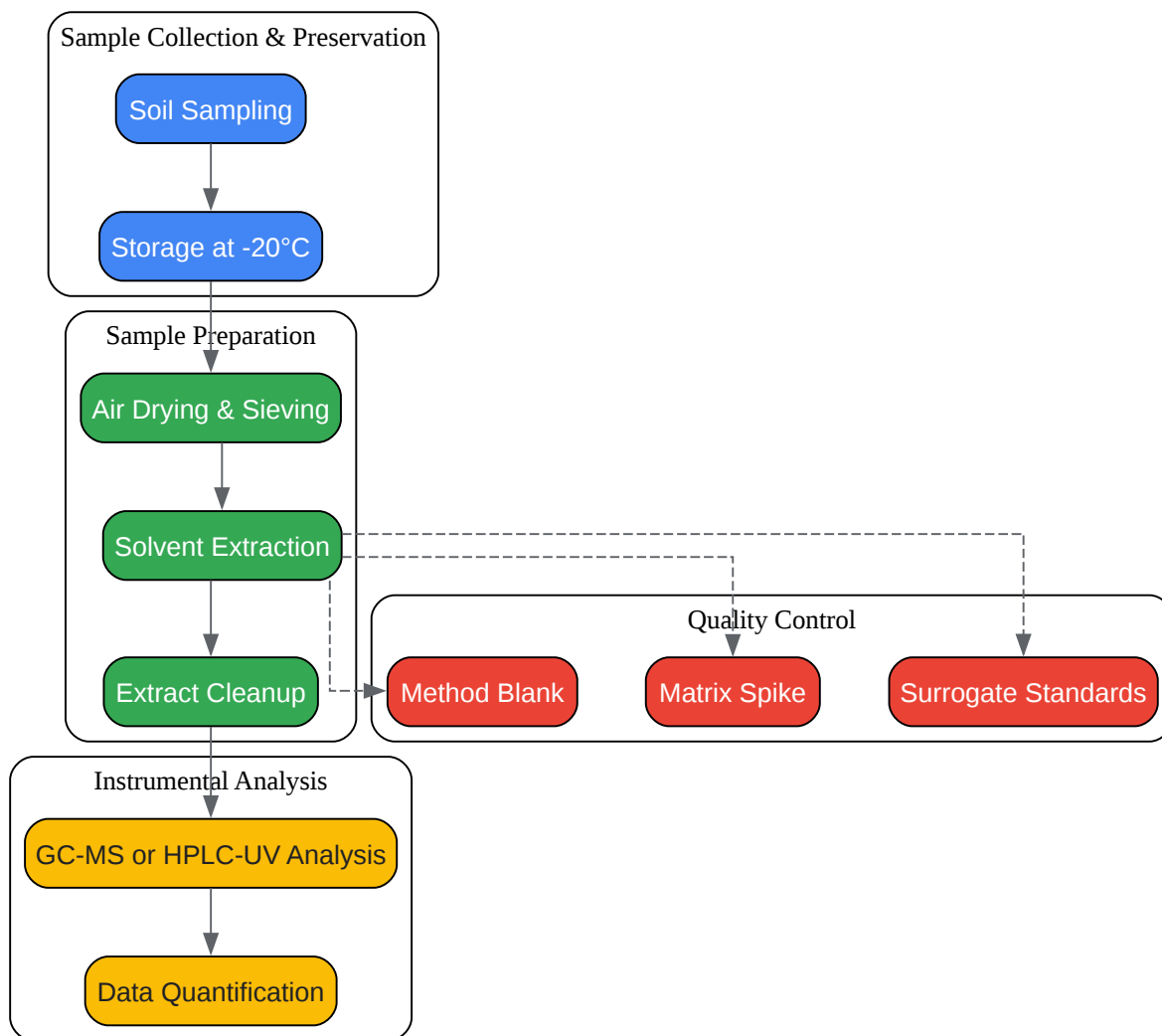
- Collection: Collect soil samples from the desired depth using a clean stainless-steel auger or trowel.

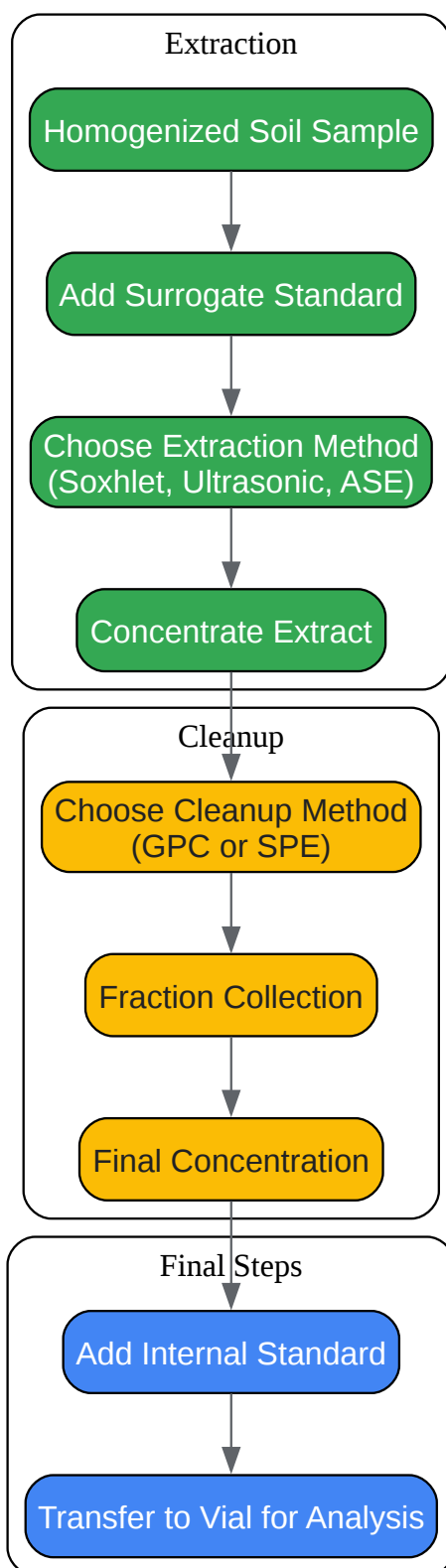
- **Storage:** Place the samples in clean glass jars with PTFE-lined lids. To prevent potential contamination from plastic containers, avoid using them.
- **Preservation:** Transport the samples to the laboratory in a cooler with ice packs.<sup>[5]</sup> Upon arrival, store the samples in a freezer at -20°C until extraction to minimize analyte degradation.<sup>[5]</sup>

## Experimental Protocols

### Sample Preparation Workflow

The overall workflow for DEHP analysis in soil is depicted in the following diagram.





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